

Essential Safety and Handling Guidance for FPFT-2216

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Compound of Interest

Compound Name: FPFT-2216

Cat. No.: B12428055

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Disclaimer: A specific Safety Data Sheet (SDS) for the chemical compound **FPFT-2216** is not publicly available at this time. The following information is based on general best practices for handling novel, potent chemical compounds in a laboratory setting and should be supplemented by a thorough risk assessment conducted by qualified personnel before any handling or use. The information provided here is intended to support, not replace, institutional safety protocols and professional judgment.

FPFT-2216 is a molecular glue degrader, a type of small molecule that induces the degradation of specific target proteins.^[1] It has been identified as a promising compound in preclinical cancer research, particularly for its ability to degrade proteins such as Ikaros (IKZF1), Aiolos (IKZF3), casein kinase 1 α (CK1 α), and phosphodiesterase 6D (PDE6D).^{[2][3][4]} Given its potent biological activity, researchers, scientists, and drug development professionals must handle **FPFT-2216** with a high degree of caution.

Personal Protective Equipment (PPE) and Handling

Due to the absence of specific toxicological data, a conservative approach to personal protection is recommended. The following table outlines general PPE guidelines for handling **FPFT-2216** in a laboratory setting.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for procedures with a high risk of splashing.	To protect eyes and face from splashes of the compound in solution or from airborne particles of the solid form.
Hand Protection	Disposable nitrile gloves are the minimum requirement. Consider double-gloving for added protection. The specific glove material should be chosen based on the solvent used to dissolve FPFT-2216.	To prevent skin contact with the compound.
Body Protection	A lab coat is mandatory. For procedures with a higher risk of contamination, consider a disposable gown.	To protect skin and clothing from spills and contamination.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of the solid compound or aerosols from solutions. If a fume hood is not available, a properly fitted respirator (e.g., N95 or higher) may be necessary, based on a risk assessment.	To prevent inhalation of the compound, which could have unknown respiratory effects.

Operational and Disposal Plans

A clear and comprehensive plan for the handling, storage, and disposal of **FPFT-2216** is crucial for maintaining a safe laboratory environment.

Storage and Handling

- Storage: Store **FPFT-2216** in a cool, dry, and well-ventilated area, away from incompatible materials. The container should be tightly sealed.
- Handling:
 - All work with solid **FPFT-2216** or its solutions should be performed in a chemical fume hood.
 - Avoid the creation of dust or aerosols.
 - Use dedicated equipment (spatulas, weighing paper, etc.) when handling the solid compound and decontaminate or dispose of it properly after use.
 - Prepare solutions in the smallest feasible quantities.

Spill Management

In the event of a spill, the following general procedure should be followed:

- Evacuate the immediate area if the spill is large or if there is a risk of airborne dust.
- Alert colleagues and the laboratory supervisor.
- Don appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an appropriate absorbent material (e.g., vermiculite, sand, or a commercial chemical absorbent).
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should also be disposed of as hazardous waste.

Disposal Plan

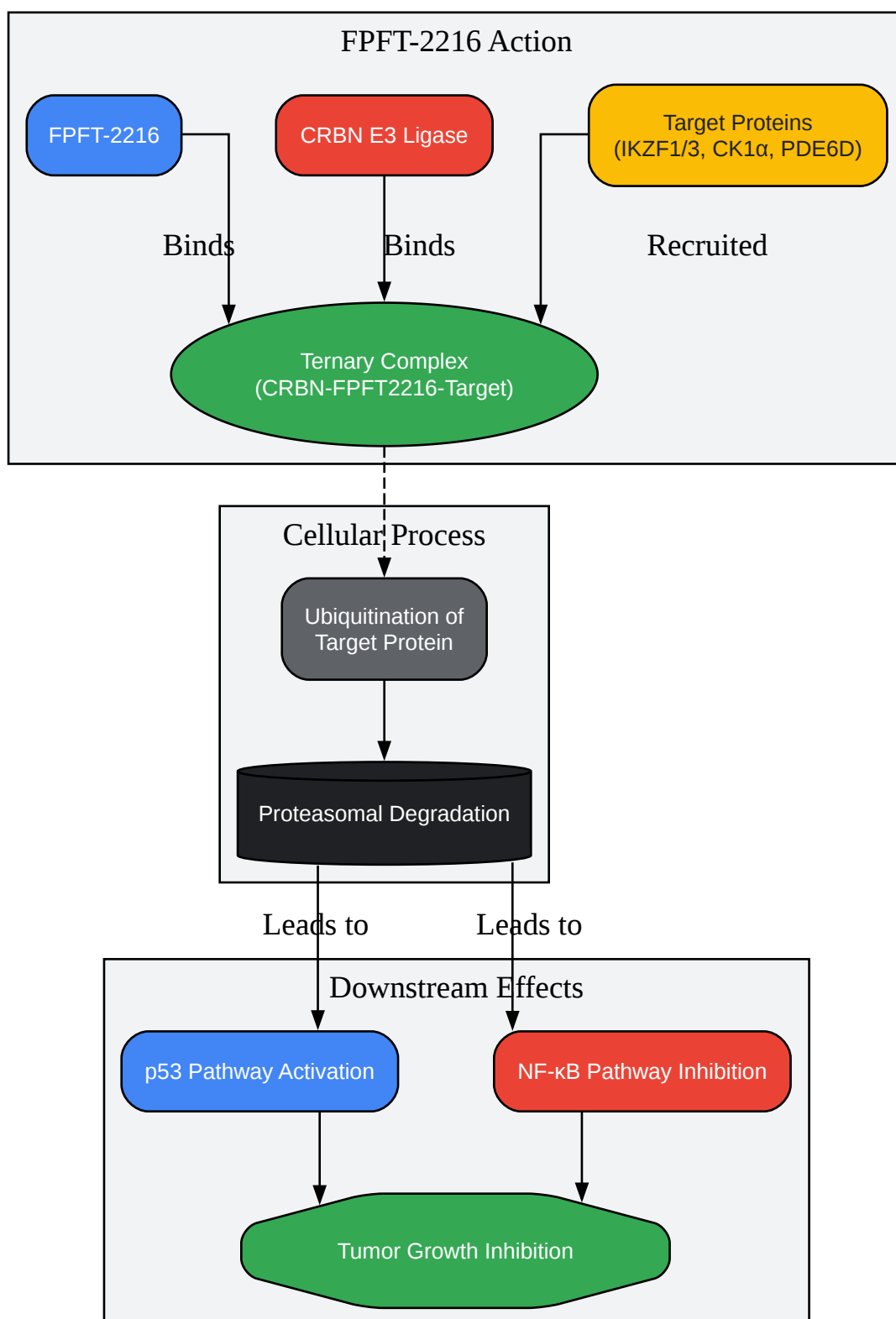
As a novel chemical compound with unknown environmental and health effects, **FPFT-2216** and any contaminated materials must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid FPFT-2216	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Solutions of FPFT-2216	Collect in a compatible, sealed, and clearly labeled waste container. Do not mix with other waste streams unless compatibility is confirmed.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container.
Contaminated PPE (e.g., gloves, disposable gowns)	Dispose of in a designated solid hazardous waste container.

All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

Mechanism of Action: Signaling Pathway

FPFT-2216 functions as a "molecular glue" by bringing together the E3 ubiquitin ligase Cereblon (CRBN) and specific target proteins, leading to their ubiquitination and subsequent degradation by the proteasome.^{[3][4]} This degradation of key proteins, such as IKZF1/3 and CK1 α , can inhibit tumor growth by activating the p53 signaling pathway and inhibiting the NF- κ B pathway.^[2]



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Caption: Mechanism of action of **FPFT-2216** as a molecular glue degrader.

Experimental Protocols

Detailed experimental protocols for the use of **FPFT-2216** can be found in the supplementary information of the cited research articles. These protocols typically involve dissolving **FPFT-2216** in a solvent such as dimethyl sulfoxide (DMSO) for in vitro experiments. It is imperative to consult the specific publication for the exact methodology relevant to your research interests.

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